

A Comprehensive Technical Guide to the Chemical Properties of Solochrome Azurine

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Compound of Interest

Compound Name: Solochrome Azurine

CAS No.: 1796-92-5

Cat. No.: B1148363

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Solochrome Azurine, also known as C.I. Mordant Blue 1 and Chrome Azurol B, is a versatile triphenylmethane dye with significant applications in analytical chemistry and histology.^{[1][2]} This guide provides an in-depth exploration of its core chemical properties, offering a technical resource for researchers, scientists, and professionals in drug development. The document elucidates the fundamental molecular and physical characteristics of **Solochrome Azurine**, details its functional behavior as a pH and metallochromic indicator, and outlines its utility as a specialized histological stain. By synthesizing technical data with practical insights, this guide aims to equip the reader with a comprehensive understanding of **Solochrome Azurine's** chemical behavior, enabling its effective application in laboratory and research settings.

Introduction: Unveiling Solochrome Azurine

Solochrome Azurine is a synthetic organic dye that belongs to the triarylmethane class of compounds.^[2] It is widely recognized for its distinct color-changing properties in response to varying pH levels and the presence of certain metal ions.^[1] This characteristic makes it a

valuable tool in various analytical and biological applications. This guide will delve into the specific chemical attributes that underpin its functionality, providing a foundational understanding for its use in complexometric titrations, pH determinations, and histological staining.

Chemical Identity and Structure

A clear understanding of the molecular identity of **Solochrome Azurine** is paramount for its appropriate application.

Caption: Molecular Structure of **Solochrome Azurine**

The structural formula reveals key functional groups, including carboxylic acid and hydroxyl moieties, which are critical to its indicator and chelating properties.

Property	Value	Source(s)
IUPAC Name	5-[(3-carboxy-5-methyl-4-oxocyclohexa-2,5-dien-1-ylidene)(2,6-dichlorophenyl)methyl]-2-hydroxy-3-methylbenzoic acid	[1]
Synonyms	Solochrome Azurine B, Chrome Azurol B, C.I. Mordant Blue 1, C.I. 43830, Eriochrome Azurol B	[1][3]
CAS Number	1796-92-5	[1]
Molecular Formula	C ₂₃ H ₁₆ Cl ₂ Na ₂ O ₆	[1]
Molecular Weight	503.25 g/mol	[4]

Physicochemical Properties: A Quantitative Overview

The utility of **Solochrome Azurine** in various applications is dictated by its physical and chemical properties.

Physical State and Solubility

Solochrome Azurine typically presents as a dark brown or orange-red powder.^{[4][5]} Its solubility is a critical factor for its use in aqueous and non-aqueous systems.

Solvent	Solubility	Observations	Source(s)
Water	Soluble	Slightly soluble in cold water, more soluble in hot water (100 g/L at 80 °C). The aqueous solution is brownish-yellow.	^{[1][5]}
Ethanol	Slightly Soluble	The resulting solution is a yellow-olive brown.	^[5]
Methanol	Data not available	-	
Acetone	Data not available	-	

The solubility in water is sufficient for its use as an indicator in aqueous titrations. Its limited solubility in ethanol should be considered when preparing stock solutions.

Stability and Handling

Solochrome Azurine is stable under normal laboratory conditions. However, as with many organic dyes, it is prudent to store it in a cool, dry place away from direct light to prevent degradation. For detailed handling and safety precautions, consulting the Safety Data Sheet (SDS) is mandatory.^[4]

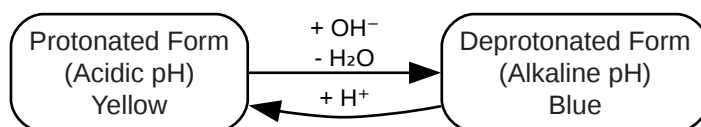
Indicator Properties: Visualizing Chemical Change

The most prominent application of **Solochrome Azurine** is as a visual indicator for both pH and the presence of metal ions.

pH Indicator Functionality

Solochrome Azurine exhibits a distinct and reversible color change in response to shifts in the hydrogen ion concentration of a solution. This property is a direct consequence of the protonation and deprotonation of its acidic functional groups.

The color transition of **Solochrome Azurine** is attributed to changes in the electronic conjugation of the molecule as it gains or loses protons. In acidic media, the molecule is in its protonated form, which absorbs light in the ultraviolet region, appearing yellow to the human eye. In alkaline conditions, deprotonation occurs, leading to a more extended conjugated system that absorbs light at longer wavelengths in the visible spectrum, resulting in a vibrant blue color.[1]



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Caption: Reversible protonation of **Solochrome Azurine**.

While the general color change is established as yellow in acidic and blue in alkaline solutions, the precise pH range for this transition is a critical parameter for its effective use as a pH indicator.[1] Unfortunately, specific quantitative data for the pH transition range of **Solochrome Azurine** is not readily available in the surveyed literature. For precise pH measurements, calibration with standard buffer solutions is recommended.

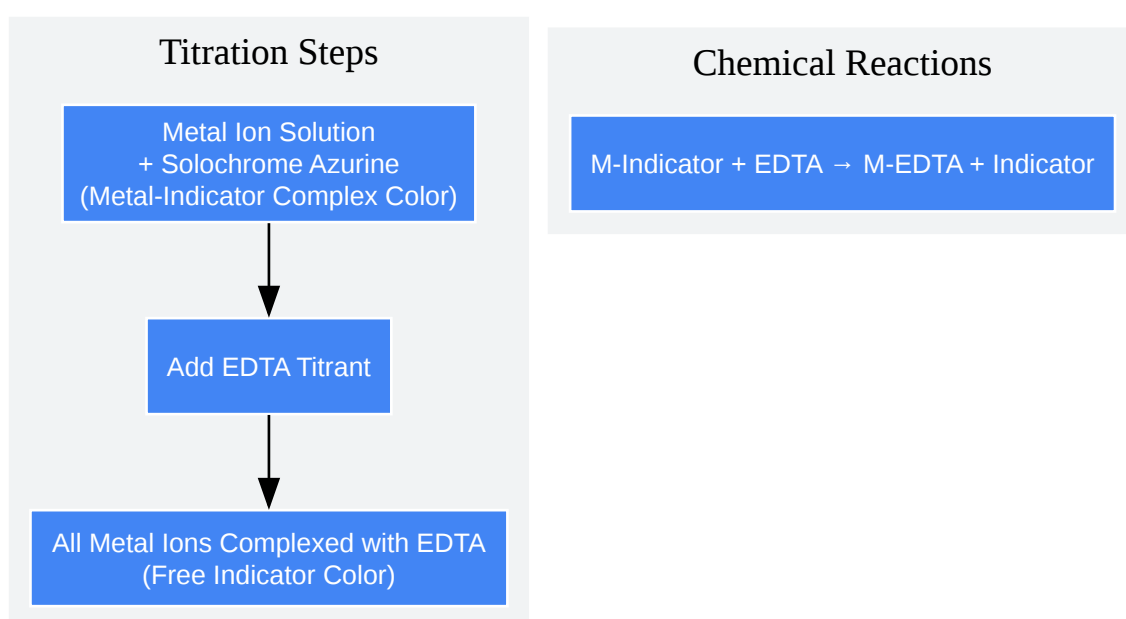
Metallochromic Indicator in Complexometric Titrations

Solochrome Azurine functions as a metallochromic indicator, forming colored complexes with metal ions. This property is exploited in complexometric titrations, a type of volumetric analysis used to determine the concentration of metal ions.[6][7][8]

The fundamental principle relies on the relative stability of the metal-indicator complex versus the metal-titrant complex. The titrant, typically a strong chelating agent like ethylenediaminetetraacetic acid (EDTA), forms a more stable complex with the metal ion than the indicator does.[9]

The Titration Process:

- Initial State: Before the titration begins, a small amount of **Solochrome Azurine** is added to the solution containing the metal ions. It forms a colored complex with a fraction of the metal ions.
- Titration: As the EDTA solution is added, it first reacts with the free metal ions in the solution.
- Endpoint: Once all the free metal ions have been complexed by EDTA, the EDTA displaces the metal ions from the weaker metal-indicator complex. This releases the free indicator into the solution, causing a sharp color change that signals the endpoint of the titration.[9]



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Caption: Workflow of a complexometric titration.

While the general principle is straightforward, the successful application of **Solochrome Azurine** in complexometric titrations requires careful control of experimental conditions, particularly pH. The stability of the metal-indicator complex is pH-dependent.

A known application involves the successive titration of a mixture of magnesium, zinc, and copper ions.[6] In this procedure, masking and demasking agents are used to selectively titrate each metal ion. Solochrome Black, a related indicator, is mentioned for the initial titration of all metals, and the subsequent selective determination of zinc involves a color change to blue,

which is characteristic of the free form of many metallochromic indicators, including likely **Solochrome Azurine**.^[6]

Experimental Protocol: Conceptual Framework for Titration of Metal Ions

While a specific, validated protocol for using **Solochrome Azurine** as the primary indicator for a single metal ion titration was not found in the available literature, a conceptual protocol can be outlined based on the principles of complexometric titrations:

- **Sample Preparation:** An accurately measured volume of the sample containing the metal ion of interest is placed in a titration flask.
- **pH Adjustment:** The pH of the solution is adjusted to the optimal range for the formation of the metal-**Solochrome Azurine** complex and the subsequent titration with EDTA. This is a critical step and the optimal pH would need to be determined experimentally for each specific metal ion.
- **Indicator Addition:** A few drops of a prepared **Solochrome Azurine** indicator solution are added to the sample. The solution should develop the color of the metal-indicator complex.
- **Titration:** The solution is titrated with a standardized solution of EDTA until the color changes sharply to that of the free indicator.
- **Endpoint Determination:** The volume of EDTA solution required to reach the endpoint is recorded.
- **Calculation:** The concentration of the metal ion in the sample is calculated based on the stoichiometry of the metal-EDTA reaction.

Causality in Experimental Choices:

- **pH Control:** The choice of pH is crucial because it affects the stability of both the metal-indicator and metal-EDTA complexes. For a sharp endpoint, there must be a significant difference in the stability of these two complexes at the chosen pH.
- **Indicator Concentration:** A minimal amount of indicator is used to avoid introducing significant error in the titration.

- **Standardized Titrant:** The accuracy of the determination is directly dependent on the accurately known concentration of the EDTA solution.

Histological Staining: Visualizing Biological Structures

Beyond its role in analytical chemistry, **Solochrome Azurine** is a valuable staining agent in histology, particularly for the detection of aluminum in bone tissue.^[10]

Staining Mechanism

The mechanism of staining with **Solochrome Azurine** involves the formation of a coordination complex between the dye and the metal ion deposited in the tissue. The hydroxyl and carboxyl groups on the **Solochrome Azurine** molecule act as ligands, binding to the aluminum ions and producing a colored precipitate at the site of aluminum accumulation.

Application in Aluminum Detection

In clinical and research settings, particularly in the context of renal disease and long-term dialysis, the assessment of aluminum accumulation in bone is crucial. **Solochrome Azurine** staining has been shown to be a sensitive method for this purpose.

Safety and Handling

Solochrome Azurine is classified as an irritant and may be harmful if swallowed, inhaled, or in contact with skin.^[4] It can cause serious eye irritation and may cause respiratory irritation.^[4] Therefore, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling the powdered dye. Work should be conducted in a well-ventilated area or under a fume hood. For comprehensive safety information, refer to the material safety data sheet (MSDS) provided by the supplier.^[4]

Conclusion

Solochrome Azurine is a multifunctional chemical compound with significant utility in both analytical chemistry and histology. Its properties as a pH and metallochromic indicator are central to its application in titrimetric analysis, while its ability to form stable complexes with metal ions makes it a valuable tool for histological staining. This guide has provided a detailed

overview of the fundamental chemical properties of **Solochrome Azurine**, offering a foundation for its informed and effective use in scientific research and development. Further research to quantify its pH transition range, pKa values, and spectral properties would be beneficial for expanding its applications and refining existing methodologies.

References

- Unknown. (n.d.). Complexometric titration. Retrieved from [\[Link\]](#)
- Food Ingredient Solutions. (n.d.). Color Catalog / FD&C Blue No. 1. Retrieved from [\[Link\]](#)
- PHARMD GURU. (n.d.). 7. COMPLEXOMETRIC TITRATIONS. Retrieved from [\[Link\]](#)
- Research Scientific. (n.d.). **Solochrome azurine** (B) GRG - C.I.43830. Retrieved from [\[Link\]](#)
- Mishra, S. (n.d.). Complexometric titration. pharmrecord.com. Retrieved from [\[Link\]](#)
- Unknown. (n.d.). Complexometric Titrations. Retrieved from [\[Link\]](#)
- ChemBK. (2024, April 9). C.I.Mordant Blue 1. Retrieved from [\[Link\]](#)
- eBay. (n.d.). Microbiological stains: **Solochrome Azurine** B 5g CI 43830 Chrome Azurol B. Retrieved from [\[Link\]](#)
- World dye variety. (2012, September 11). Mordant Blue 1. Retrieved from [\[Link\]](#)
- Delloyd's Lab-Tech Chemistry resource. (n.d.). Complexometric Titration Indicators. Retrieved from [\[Link\]](#)
- World dye variety. (2012, September 11). Mordant Blue 23. Retrieved from [\[Link\]](#)
- Chemsrvc. (2025, August 23). Mordant Blue 1. Retrieved from [\[Link\]](#)
- Kaye, M., Hodsman, A. B., & Malynowsky, L. (1990). Staining of bone for aluminum: use of acid **solochrome azurine**. *Kidney international*, 37(4), 1142–1147. [\[Link\]](#)
- Shayan, E., et al. (2021). Solubility and Stability of Some Pharmaceuticals in Natural Deep Eutectic Solvents-Based Formulations. *Pharmaceutics*, 13(5), 633. [\[Link\]](#)

- Mohamed, A. A., et al. (2015). Determination of acid dissociation constants of Alizarin Red S, Methyl Orange, Bromothymol Blue and Bromophenol Blue using a digital camera. *Analytical Methods*, 7(24), 10446-10453. [[Link](#)]
- ResearchGate. (2020, February 4). UV-Visible absorption spectroscopy and Z-scan analysis. Retrieved from [[Link](#)]
- CSUN. (n.d.). APPENDIX G Acid Dissociation Constants. Retrieved from [[Link](#)]
- ResearchGate. (2021, June 11). A detailed UV–Vis spectral investigation of six azo dyes derived from benzoic- and cinnamic acids: experimental and theoretical insight. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). UV–vis spectra of the azo dyes - Before (straight line) and after... Retrieved from [[Link](#)]
- ResearchGate. (n.d.). UV-Visible spectra of the acidic solution shifted from right to left... Retrieved from [[Link](#)]
- Chemguide. (n.d.). UV-visible absorption spectra. Retrieved from [[Link](#)]
- Amanote Research. (n.d.). (PDF) Determination of Acid Dissociation Constants of. Retrieved from [[Link](#)]
- ResearchGate. (2023, July 7). (PDF) Solubility of Salicylic Acid in Some (Ethanol + Water) Mixtures at Different Temperatures: Determination, Correlation, Thermodynamics and Preferential Solvation. Retrieved from [[Link](#)]
- ResearchGate. (2025, August 8). Solubility of nicotinic acid in water, ethanol, acetone, diethyl ether, acetonitrile, and dimethyl sulfoxide. Retrieved from [[Link](#)]
- NIH. (2021). Solubility Determination of c-Met Inhibitor in Solvent Mixtures and Mathematical Modeling to Develop Nanosuspension Formulation. Retrieved from [[Link](#)]

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Sources

- [1. CAS 1796-92-5: Solochrome Azurine | CymitQuimica \[cymitquimica.com\]](#)
- [2. worlddyevariety.com \[worlddyevariety.com\]](#)
- [3. store.researchscientific.co.uk \[store.researchscientific.co.uk\]](#)
- [4. pfaltzandbauer.com \[pfaltzandbauer.com\]](#)
- [5. chembk.com \[chembk.com\]](#)
- [6. webstor.srmist.edu.in \[webstor.srmist.edu.in\]](#)
- [7. pharmdguru.com \[pharmdguru.com\]](#)
- [8. Solubility and Stability of Some Pharmaceuticals in Natural Deep Eutectic Solvents-Based Formulations - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. acikders.ankara.edu.tr \[acikders.ankara.edu.tr\]](#)
- [10. Staining of bone for aluminum: use of acid solochrome azurine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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